

3-Boc-aminopiperidine molecular weight and formula

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Compound of Interest

Compound Name: 3-Boc-aminopiperidine

Cat. No.: B042055

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Technical Guide: 3-Boc-Aminopiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Boc-aminopiperidine**, a key building block in synthetic organic chemistry and drug discovery. This document outlines its fundamental chemical properties, applications, and detailed synthetic methodologies.

Core Chemical Properties

3-Boc-aminopiperidine, also known as tert-butyl (piperidin-3-yl)carbamate, is a piperidine derivative protected with a tert-butoxycarbonyl (Boc) group. This protecting group strategy is crucial in multi-step syntheses, allowing for selective reactions at other positions of the molecule.

The quantitative physicochemical properties of **3-Boc-aminopiperidine** are summarized in the table below for easy reference.

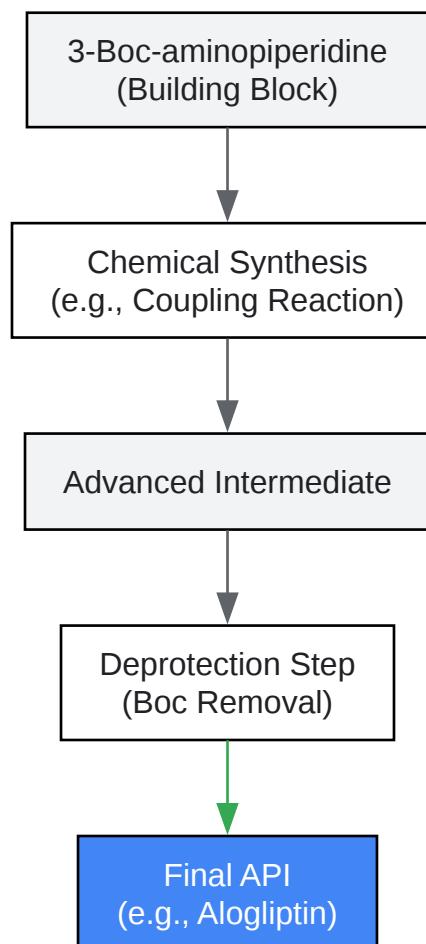
Property	Value
Molecular Formula	C10H20N2O2
Molecular Weight	200.28 g/mol [1] [2] [3] [4] [5]
Exact Mass	200.152477885 Da [1] [4]
Density	1.02±0.1 g/cm ³ [2] [4]
Melting Point	116-127 °C [4]
Boiling Point (Predicted)	304.8±31.0 °C [2] [4]
Topological Polar Surface Area	50.4 Å ² [1] [4]
CAS Number	172603-05-3 (for the racemate) [1]

Applications in Drug Development

3-Boc-aminopiperidine is a versatile intermediate widely utilized in the synthesis of complex molecules, particularly in the pharmaceutical industry. The piperidine ring is a common scaffold in many biologically active compounds, and the Boc-protected amine allows for its incorporation into larger structures.

Notably, the chiral isomers, (R)-3-(Boc-amino)piperidine and (S)-3-(Boc-amino)piperidine, are critical intermediates in the synthesis of several drugs. For instance, (R)-3-(Boc-Amino)piperidine is a key intermediate in the manufacturing of Alogliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[\[2\]](#)

The logical workflow for the use of **3-Boc-aminopiperidine** as a building block in pharmaceutical synthesis is illustrated below.



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Synthetic workflow using **3-Boc-aminopiperidine**.

Experimental Protocol: Synthesis of (R)-3-(Boc-Amino)piperidine

This section details a common experimental procedure for the synthesis of (R)-3-(Boc-amino)piperidine via catalytic hydrogenation, a method valued for its efficiency and yield.

Objective: To synthesize tert-Butyl (R)-piperidin-3-ylcarbamate from a protected precursor.

Materials:

- Benzyl 3-[(tert-butoxycarbonyl)amino]-1-piperidinecarboxylate (2.25 g, 6.73 mmol)
- 10% Palladium on carbon (Pd/C) (0.229 g)

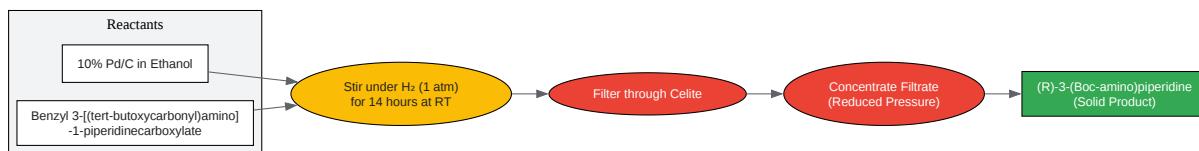
- Ethanol (20 mL)
- Hydrogen gas (H₂)
- Celite

Procedure:

- A mixture of benzyl 3-[(tert-butoxycarbonyl)amino]-1-piperidinecarboxylate (2.25 g) and 10% Pd/C (0.229 g) is prepared in ethanol (20 mL).[2]
- The mixture is stirred at room temperature under a hydrogen atmosphere (1 atm) for 14 hours.[2]
- Upon completion of the reaction, the catalyst is removed by filtration through a pad of Celite.[2]
- The filtrate is concentrated under reduced pressure to yield the final product, tert-Butyl (R)-piperidin-3-ylcarbamate, as a solid.[2]

Expected Yield: Approximately 1.22 g (91%).[2]

The process flow for this experimental protocol is visualized in the diagram below.



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Experimental workflow for the synthesis of (R)-3-(Boc-amino)piperidine.

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